

Physical properties like boiling point and density of **cis-4-Methyl-2-hexene**

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Compound of Interest

Compound Name: *cis-4-Methyl-2-hexene*

Cat. No.: B11997922

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A Technical Guide to the Physical Properties of **cis-4-Methyl-2-hexene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **cis-4-Methyl-2-hexene**, a valuable organic compound in various research and development applications. This document outlines its boiling point and density, supported by detailed experimental methodologies for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Quantitative Physical Properties

The physical characteristics of **cis-4-Methyl-2-hexene** are summarized in the table below. These values are critical for a range of applications, from reaction engineering to the formulation of novel chemical entities.

Physical Property	Value	Units
Boiling Point	87 - 88.4 ^{[1][2]}	°C at 760 mmHg
Density	0.700 - 0.711 ^{[1][2]}	g/cm ³

Experimental Protocols

The following sections detail the standardized experimental procedures for the accurate determination of the boiling point and density of **cis-4-Methyl-2-hexene**.

The boiling point of **cis-4-Methyl-2-hexene** is determined using a method based on the principles of ASTM D1078, "Standard Test Method for Distillation Range of Volatile Organic Liquids".^{[2][3][4][5][6]} This method is suitable for liquids such as hydrocarbons that are chemically stable during the distillation process.^{[2][3]}

Apparatus:

- Distillation flask
- Condenser
- Graduated receiving cylinder
- Calibrated thermometer or temperature probe
- Heating mantle or other suitable heat source
- Boiling chips

Procedure:

- A 100 ± 0.5 mL sample of **cis-4-Methyl-2-hexene** is measured into the graduated cylinder and then transferred to the distillation flask.^[2]
- A few boiling chips are added to the flask to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring all connections are secure. The thermometer bulb is positioned so that its top is level with the bottom of the side arm of the flask.
- Cooling water is circulated through the condenser.
- The sample is heated at a controlled rate.

- The temperature at which the first drop of distillate falls from the condenser into the receiving cylinder is recorded as the initial boiling point.
- The distillation is continued, and the temperature is recorded as the bulk of the material distills. The highest temperature reached during the distillation is noted as the boiling point.
[7]
- The barometric pressure is recorded to correct the observed boiling point to standard pressure (760 mmHg) if necessary.

The density of **cis-4-Methyl-2-hexene** is precisely measured using a digital density meter, following the methodology outlined in ASTM D4052.[1][8][9][10][11] This technique relies on the oscillating U-tube principle.[8]

Apparatus:

- Digital density meter with a temperature-controlled cell
- Syringe or autosampler for sample injection

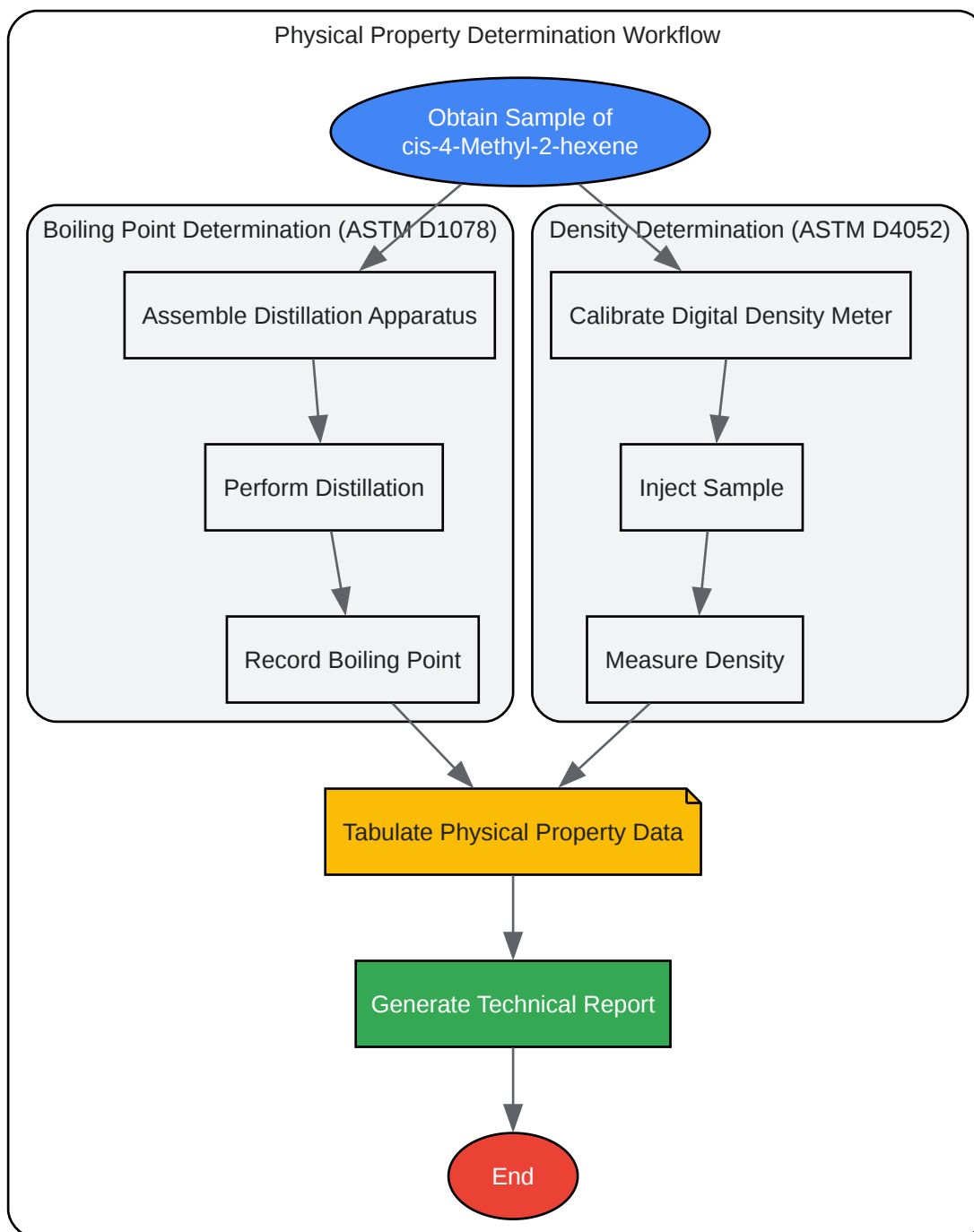
Procedure:

- The digital density meter is calibrated using two reference standards of known density, typically dry air and deionized water.
- The measuring cell is cleaned and dried thoroughly.
- The temperature of the measuring cell is set to the desired measurement temperature and allowed to stabilize.
- A small volume of the **cis-4-Methyl-2-hexene** sample is injected into the U-tube, ensuring that no air bubbles are present in the cell.[1] For opaque samples, special care must be taken to verify the absence of bubbles.[1]
- The instrument measures the oscillation period of the U-tube containing the sample.
- The density of the sample is automatically calculated by the instrument based on the measured oscillation period and the calibration data.

- The measurement is repeated to ensure consistency and accuracy.

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid hydrocarbon such as **cis-4-Methyl-2-hexene**.



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Caption: Workflow for determining physical properties.

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